

# Personal protective equipment for handling Galiellalactone

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## Compound of Interest

Compound Name: Galiellalactone

Cat. No.: B10765897

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## Essential Safety and Handling Guide for Galiellalactone

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety, handling, and disposal information for **Galiellalactone**, a fungal metabolite and selective STAT3 signaling inhibitor. The following procedural guidance is based on available research data and established best practices for handling chemical compounds in a laboratory setting.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Galiellalactone** is provided below. This information is crucial for safe handling and storage.

Property	Value	Source
CAS Number	133613-71-5	[1][2][3]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>3</sub>	
Molecular Weight	194.23 g/mol	
Purity	≥95%	
Solubility	Soluble to 5 mM in DMSO and ethanol. Poor water solubility. [3]	[3]
Storage	Store at -20°C.	

## Biological Activity and Toxicity

**Galiellalactone** is described as a non-toxic and non-mutagenic fungal metabolite.[1][2][4][5] Its biological activity is primarily as a selective inhibitor of STAT3 signaling.[1] The following table summarizes its inhibitory concentrations in various experimental settings.

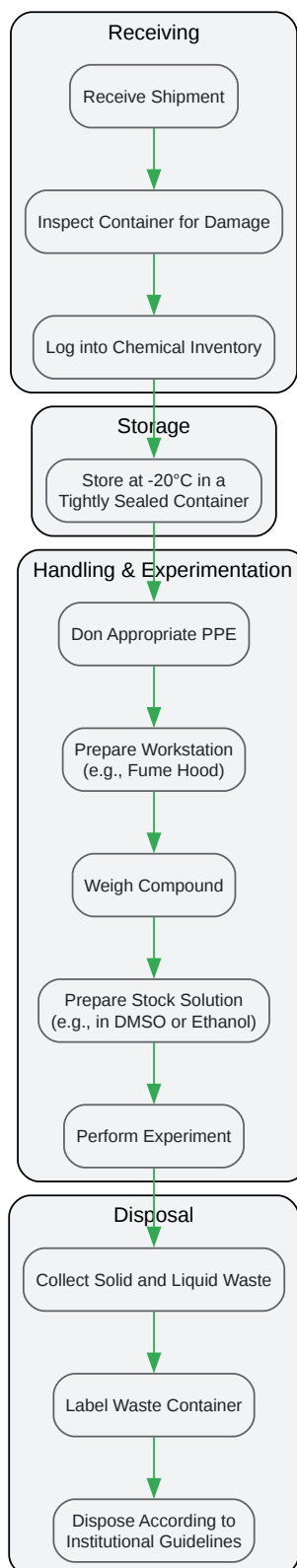
Assay	Cell Line	IC <sub>50</sub> Value	Source
STAT3 Signaling Inhibition	-	250-500 nM	[1][2][3]
Proliferation Inhibition (72h)	DU145 (prostate cancer)	3.6 μM	[5][6]

While characterized as "non-toxic" in the context of its discovery and initial studies, it is essential to treat **Galiellalactone** as a potentially bioactive compound and handle it with appropriate care to minimize exposure.

## Standard Operational Workflow for Handling Galiellalactone

The following diagram outlines the standard workflow for handling **Galiellalactone** in a laboratory setting, from receipt to disposal. Adherence to this workflow is critical for ensuring

safety and maintaining the integrity of the compound.



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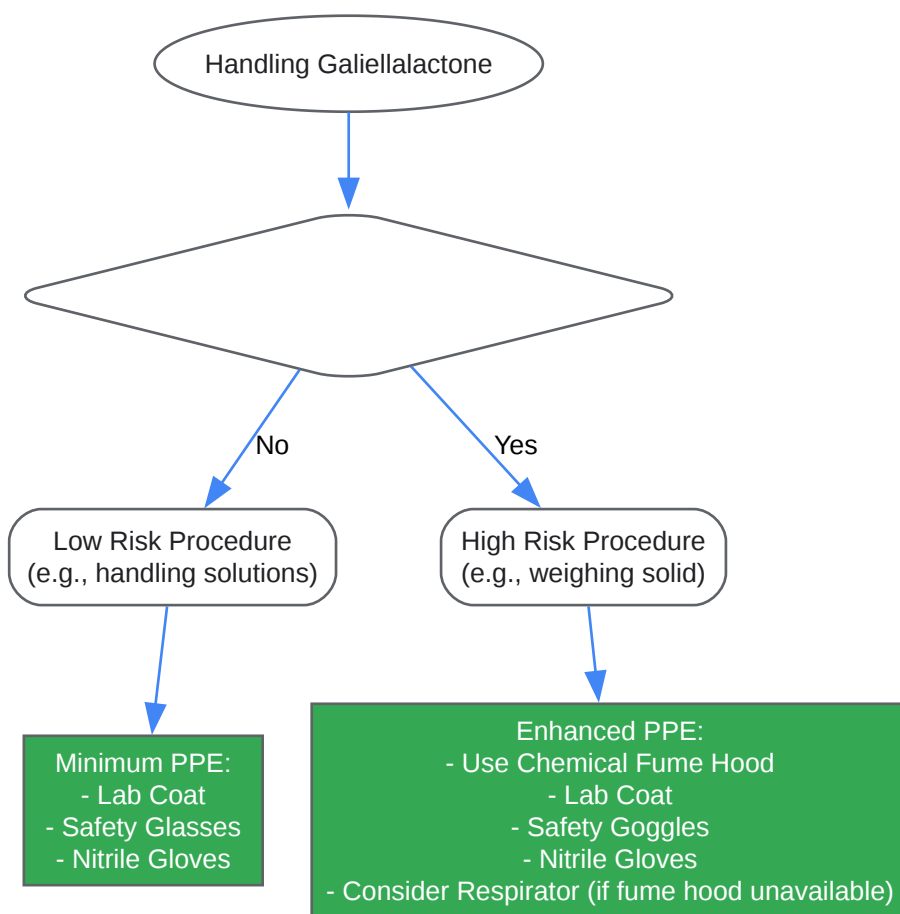
**Caption:** Standard operational workflow for **Galiellalactone**.

## Personal Protective Equipment (PPE) Protocol

A risk assessment should always be performed before handling any chemical. Although **Galiellalactone** is reported to be non-toxic, the following PPE is recommended as a minimum standard to prevent direct contact and inhalation.

- Engineering Controls:
  - Ventilation: Handle **Galiellalactone** in a well-ventilated area. For procedures that may generate dust or aerosols, such as weighing or preparing stock solutions, a chemical fume hood is recommended.
- Personal Protective Equipment:
  - Body Protection: A standard laboratory coat should be worn to protect against incidental skin contact.
  - Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required. Gloves should be inspected for tears or punctures before use and changed immediately if contaminated.
  - Eye Protection: Safety glasses with side shields or goggles are mandatory to protect the eyes from potential splashes.
  - Respiratory Protection: Generally not required if handled in a well-ventilated area or fume hood. If there is a risk of generating significant aerosols outside of a fume hood, a NIOSH-approved respirator may be necessary based on a formal risk assessment.

The following diagram illustrates the decision-making process for selecting the appropriate level of PPE.



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**Caption:** PPE selection logic for handling **Galiellalactone**.

## Spill and Disposal Procedures

- Spill Response:
  - Evacuate the immediate area.
  - Wear appropriate PPE as outlined above.
  - For small spills, absorb with an inert material (e.g., vermiculite, sand).
  - Collect the absorbed material into a suitable, labeled container for disposal.
  - Clean the spill area with a suitable solvent (e.g., ethanol), followed by soap and water.

- Disposal:
  - All waste materials, including empty containers, contaminated PPE, and spill cleanup materials, should be disposed of in accordance with all applicable federal, state, and local environmental regulations for chemical waste. Do not allow **Galiellalactone** or its solutions to enter drains or watercourses.

By adhering to these safety protocols, researchers can minimize their risk of exposure and safely handle **Galiellalactone** in the laboratory. Always consult your institution's specific safety guidelines and a complete Safety Data Sheet (SDS) if one becomes available.

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